

Application Notes and Protocols for Amine Detection Using 2-Hydroxy-5-phenylbenzaldehyde

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Compound of Interest

Compound Name: **2-Hydroxy-5-phenylbenzaldehyde**

Cat. No.: **B1337557**

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Introduction

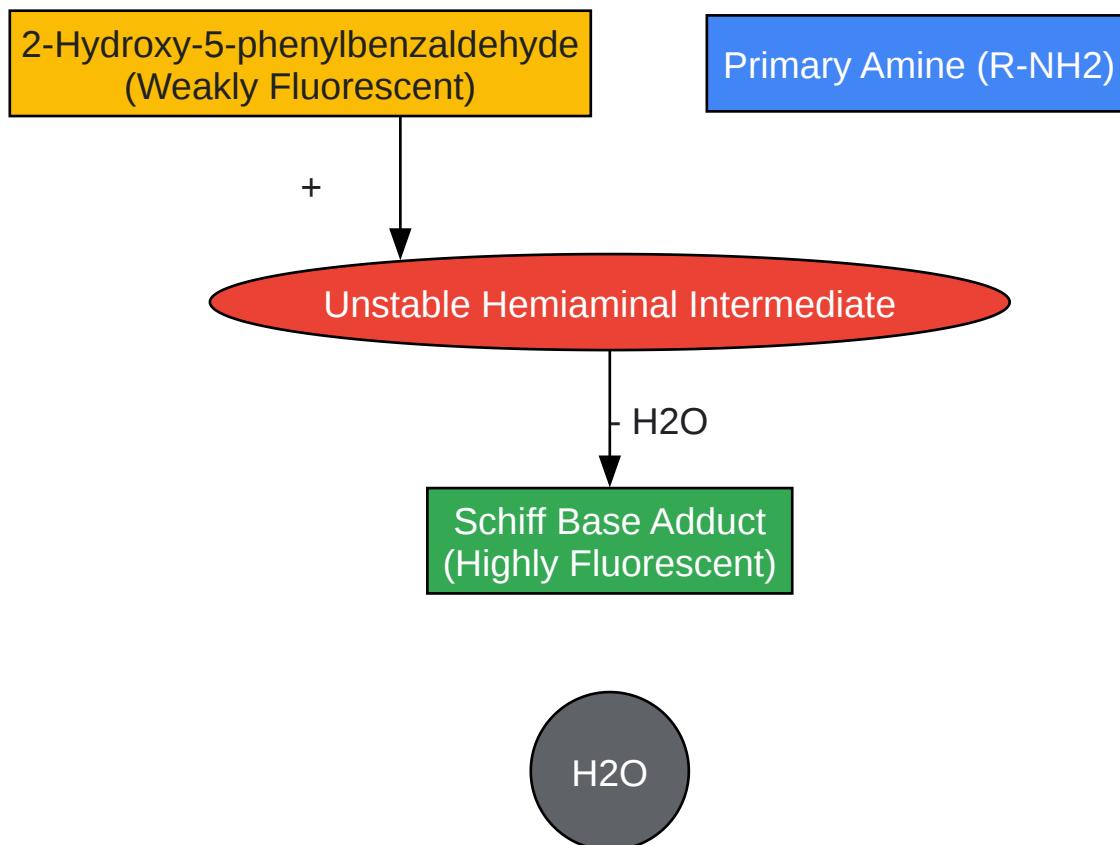
2-Hydroxy-5-phenylbenzaldehyde is a versatile fluorescent probe for the detection and quantification of primary amines.^[1] Its utility lies in the formation of a Schiff base upon reaction with a primary amine, which leads to a discernible change in the fluorescence properties of the molecule. This "turn-on" fluorescence response allows for the sensitive detection of amines in various samples. The underlying mechanism is often attributed to the modulation of Excited State Intramolecular Proton Transfer (ESIPT), a process common in salicylaldehyde derivatives and their Schiff bases.^{[2][3]} These application notes provide a comprehensive overview, including reaction mechanisms, quantitative data for analogous systems, and detailed experimental protocols for the use of **2-Hydroxy-5-phenylbenzaldehyde** as a fluorescent amine probe.

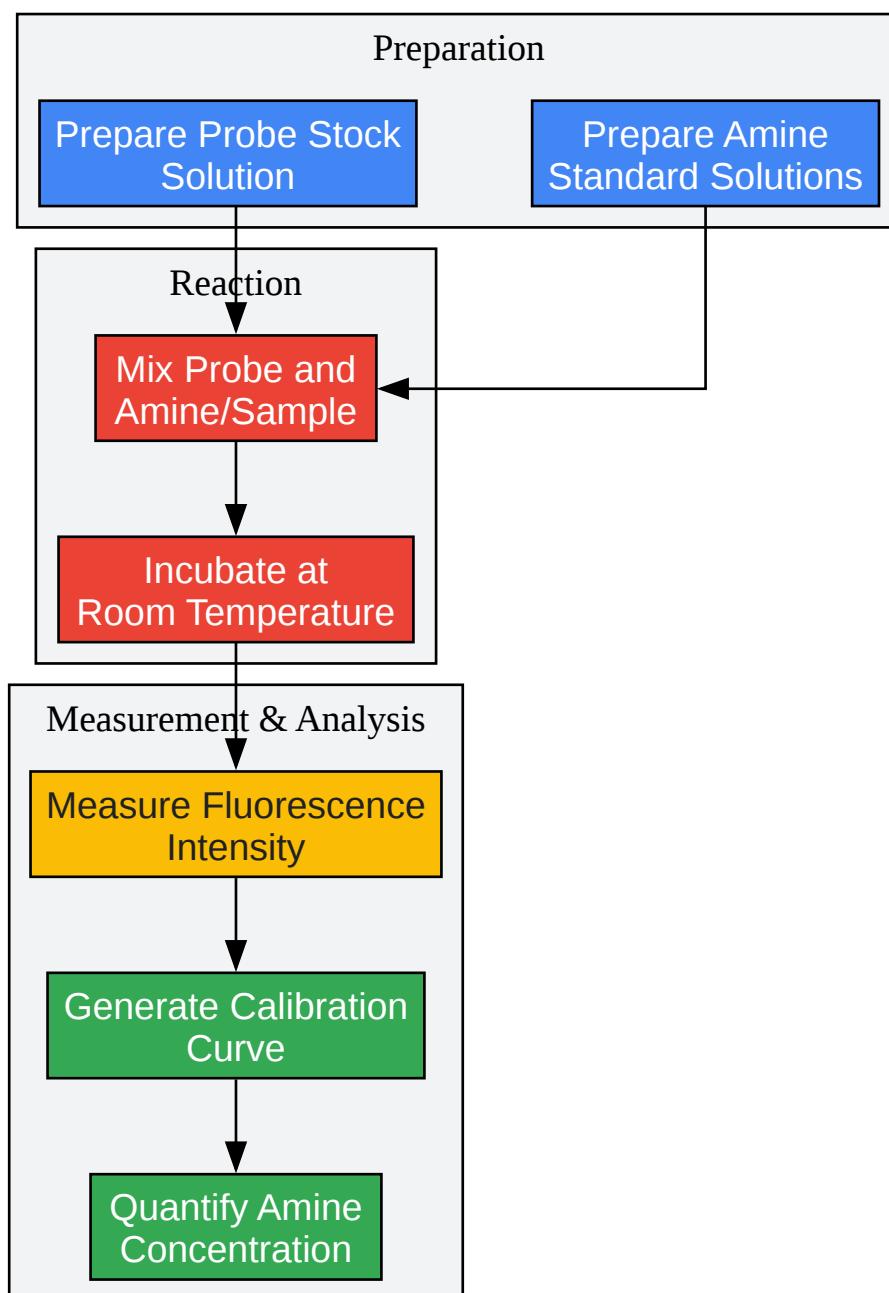
Principle of Detection

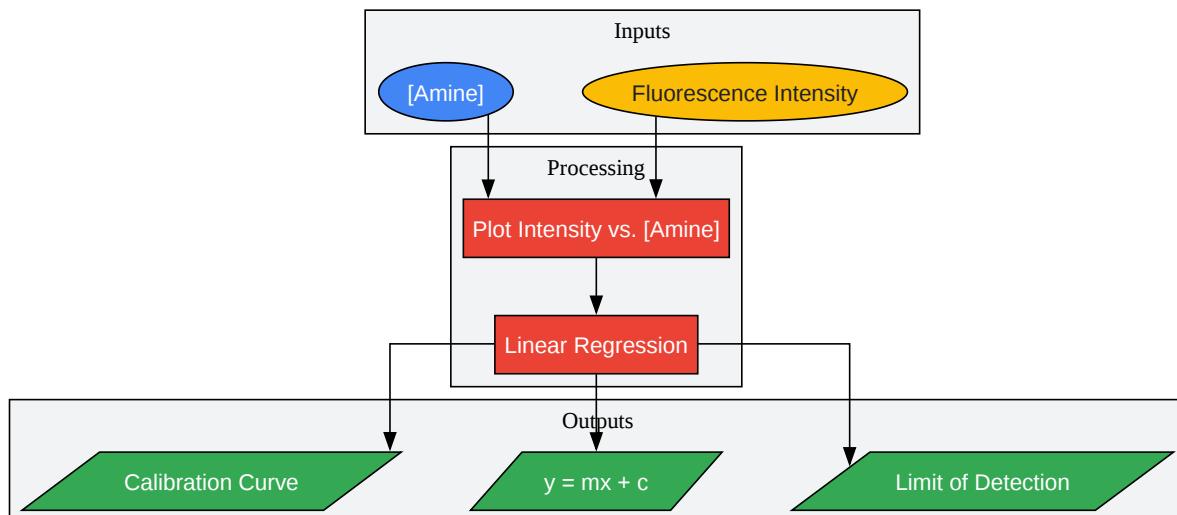
The detection of primary amines using **2-Hydroxy-5-phenylbenzaldehyde** is based on the nucleophilic addition of the amine to the aldehyde group, followed by dehydration to form a Schiff base (an imine). This reaction results in the formation of a new conjugated system, which often exhibits distinct photophysical properties compared to the original aldehyde. In many salicylaldehyde-based probes, the formation of the Schiff base can either enhance or quench

fluorescence, providing a "turn-on" or "turn-off" signal. For many Schiff bases of substituted salicylaldehydes, a "turn-on" fluorescence is observed due to the rigidification of the molecular structure and favorable changes in the electronic distribution that promote radiative decay.

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References

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2. Schiff Base Compounds Derived from 5-Methyl Salicylaldehyde as Turn-On Fluorescent Probes for Al³⁺ Detection: Experimental and DFT Calculations - PMC [pmc.ncbi.nlm.nih.gov]
3. [PDF] Schiff Base Compounds Derived from 5-Methyl Salicylaldehyde as Turn-On Fluorescent Probes for Al³⁺ Detection: Experimental and DFT Calculations | Semantic Scholar [semanticscholar.org]

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